

# Safety data sheet and handling precautions for 3,5-Dichlorophenol-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Dichlorophenol-d3

Cat. No.: B12297389

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An In-depth Technical Guide to the Safe Handling of **3,5-Dichlorophenol-d3**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **3,5-Dichlorophenol-d3**, a deuterated analog of 3,5-Dichlorophenol. While this document focuses on the deuterated form, the safety and handling information is primarily based on the more extensively documented non-deuterated compound, as their chemical and toxicological properties are expected to be nearly identical. **3,5-Dichlorophenol-d3** is often utilized as an internal standard or tracer in quantitative analyses.<sup>[1]</sup>

## Chemical Identification and Physical Properties

**3,5-Dichlorophenol-d3** is a chlorinated aromatic compound. The deuterium labeling provides a distinct mass signature for use in mass spectrometry-based analytical methods.

Table 1: Physical and Chemical Properties of 3,5-Dichlorophenol

Property	Value	Reference
Appearance	Colorless to pale yellow or pink crystals or powder	[2][3][4][5]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> Cl <sub>2</sub> O	[5]
Molecular Weight	Approximately 166.02 g/mol (calculated for d3 isotopologue)	[4]
Melting Point	63-69 °C (145.4-156.2 °F)	[3][5][6]
Boiling Point	233 °C (451.4 °F) at 760 mmHg	[2][3][7]
Solubility in Water	Poorly soluble (< 1 mg/mL at 20.5°C)	[2][7]
Vapor Density	5.6 (Air = 1)	[4][7]
Odor	Characteristic phenolic odor	[4][7]
Octanol/Water Partition Coefficient (log Kow)	3.62 - 3.68	[7]

## Hazard Identification and Classification

3,5-Dichlorophenol is classified as a hazardous substance. It is crucial to understand its potential health and environmental effects before handling.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	1B / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1 / 2	H318: Causes serious eye damage / H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute	2	H401: Toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	2	H411: Toxic to aquatic life with long lasting effects

References for Table 2:[\[3\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

GHS Pictograms:

GHS05 (Corrosion), GHS06 (Toxic), GHS07 (Exclamation Mark), GHS09 (Environment)[\[8\]](#)[\[10\]](#)

Signal Word: Danger[\[8\]](#)[\[10\]](#)

## First Aid Measures

Immediate medical attention is required in case of exposure.

Table 3: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [3][8][12]
Skin Contact	Immediately wash with plenty of soap and water while removing all contaminated clothing and shoes.[2][3][12] Seek immediate medical attention.[8]
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes.[3][8][12] Remove contact lenses, if present and easy to do. Continue rinsing.[3][8][12] Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting.[8][9] Rinse mouth with water.[3] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.

## Safe Handling and Storage Protocols

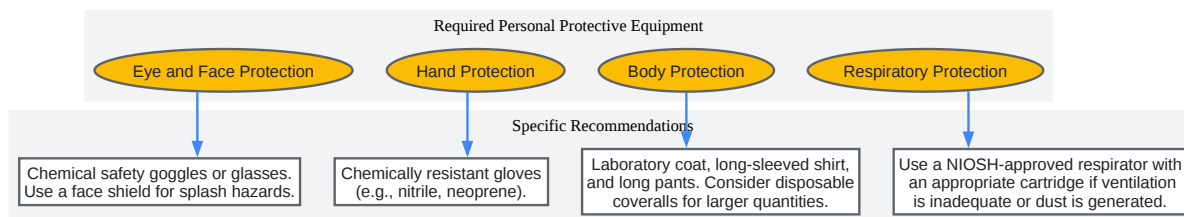
Adherence to strict safety protocols is mandatory when working with **3,5-Dichlorophenol-d3** to minimize exposure risk.

## Engineering Controls

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[8][9][13]
- Ensure that eyewash stations and safety showers are readily accessible in the immediate vicinity of any potential exposure.[8][13]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential for safe handling.



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Caption: Required Personal Protective Equipment for handling **3,5-Dichlorophenol-d3**.

## Hygiene Practices

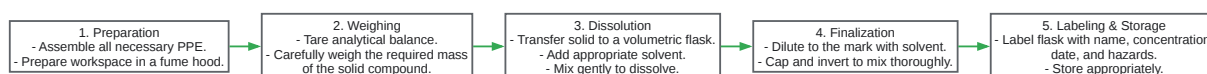
- Avoid all personal contact, including inhalation of dust.[9]
- Do not eat, drink, or smoke in laboratory areas.[8][9]
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory. [8][9][12]
- Remove contaminated clothing and wash it before reuse.[12][13]

## Storage Conditions

- Store in a cool, dry, and well-ventilated area.[8][9][12]
- Keep the container tightly closed and store it in the original container.[7][8][9][12]
- Store away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.[2][8]
- Store in an area without drain or sewer access.[7]

# Experimental Protocol: Preparation of a Standard Solution

This protocol outlines the safe preparation of a standard solution of **3,5-Dichlorophenol-d3** for analytical use.



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Caption: A safe workflow for preparing a standard solution of **3,5-Dichlorophenol-d3**.

## Methodology:

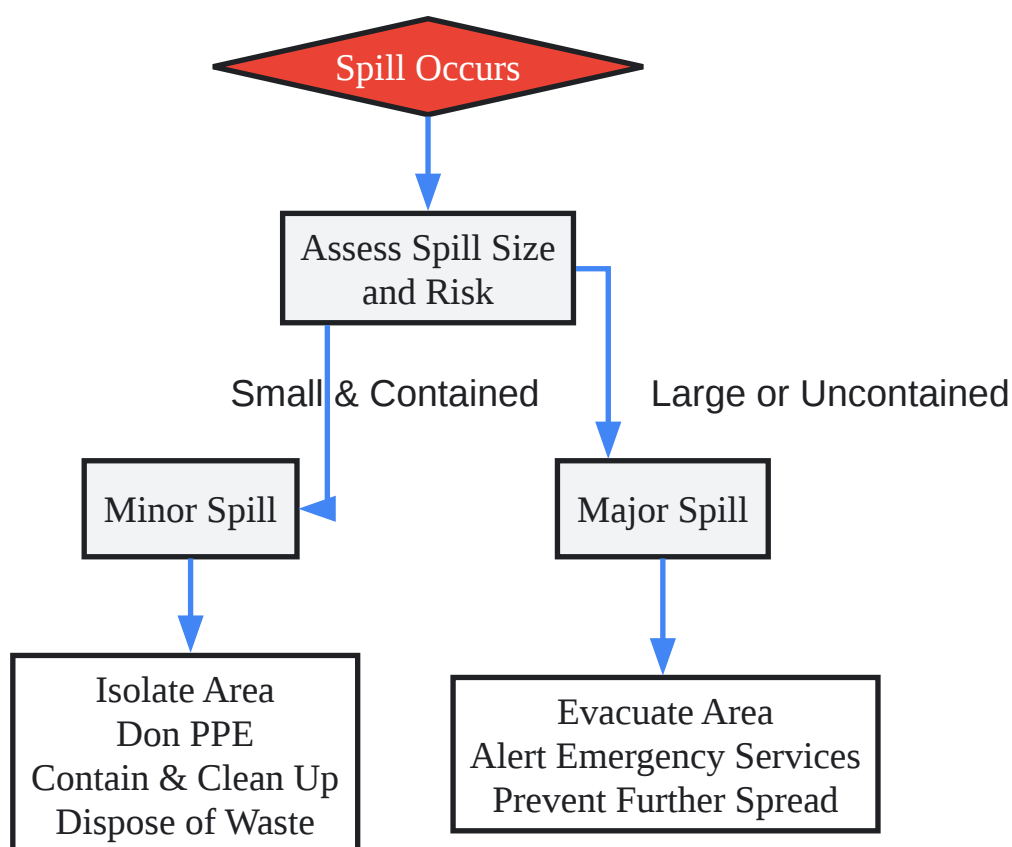
- **Preparation:** Before starting, ensure you are wearing all required PPE as detailed in section 4.2. Prepare the work surface within a chemical fume hood by laying down absorbent, disposable bench paper.
- **Weighing:** Use an analytical balance to accurately weigh the desired amount of **3,5-Dichlorophenol-d3**. Handle the solid carefully to avoid generating dust.
- **Dissolution:** Quantitatively transfer the weighed solid into an appropriate volumetric flask using a powder funnel. Add a small amount of a suitable solvent (e.g., methanol, acetonitrile) and gently swirl to dissolve the compound completely.
- **Finalization:** Once dissolved, carefully add more solvent until the solution reaches the calibration mark on the neck of the volumetric flask.
- **Labeling and Storage:** Securely cap the flask and invert it several times to ensure the solution is homogeneous. The container must be clearly labeled with the chemical name, concentration, solvent, preparation date, and appropriate hazard warnings. Store the solution according to the conditions outlined in section 4.4.

# Accidental Release and Disposal

Prompt and appropriate action is critical in the event of a spill.

## Spill Response

- Minor Spills (Solid):
  - Evacuate unnecessary personnel.[8]
  - Ensure adequate ventilation.[8]
  - Wearing appropriate PPE, gently sweep or shovel the spilled material into a suitable container for disposal.[8]
  - Avoid generating dust.[8][9] Moisten the material with 60-70% ethanol to help control dust if necessary.[2]
  - Clean the spill area with soap and water.[13]
- Major Spills:
  - Evacuate the area and move upwind.[9]
  - Alert the appropriate emergency response team or fire brigade.[9]
  - Prevent the spill from entering drains or waterways.[7][9]
  - Only trained personnel with appropriate protective equipment, including respiratory protection, should handle the cleanup.[8][9]



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Caption: Decision-making workflow for responding to a chemical spill.

## Waste Disposal

- Dispose of waste materials in accordance with all applicable federal, state, and local environmental regulations.[12]
- The material should be disposed of by a licensed waste disposal company.[3][12] It may be sent to an authorized incinerator equipped with an afterburner and scrubber.[8]

## Toxicological and Ecological Information

Table 4: Toxicological and Ecotoxicological Data



Data Point	Value	Species	Reference
LD50 Oral	2389 mg/kg	Mouse	[3]
Acute Toxicity	Harmful if swallowed. [8][9] Toxic in contact with skin.[8] Harmful if inhaled.[9][12]	N/A	[8][9][12]
Skin Effects	Causes severe skin burns and irritation.[2] [3][7][8]	N/A	[2][3][7][8]
Eye Effects	Causes serious eye damage and irritation. [2][3][7][8]	N/A	[2][3][7][8]
Aquatic Toxicity	Toxic to aquatic life with long-lasting effects.[7][8][9][11]	N/A	[7][8][9][11]

Symptoms of Exposure: May include irritation of the skin, eyes, mucous membranes, and upper respiratory tract.[2][7] Prolonged or severe exposure can lead to burns, profuse sweating, thirst, abdominal pain, nausea, vomiting, and potential damage to the liver and kidneys.[2]

This guide is intended for informational purposes and should not replace a thorough review of the official Safety Data Sheet (SDS) provided by the manufacturer and a comprehensive risk assessment for the specific procedures being undertaken. Always prioritize safety and adhere to established laboratory protocols.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)